

Essential Safety and Logistical Information for Handling Isopropyl Phenylacetate

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Compound of Interest

Compound Name: *Isopropyl phenylacetate*

Cat. No.: B1583399

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for handling **Isopropyl phenylacetate**, including detailed operational and disposal plans.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Isopropyl phenylacetate** and occupational exposure limits for similar compounds.

Property	Value	Reference Compounds	Occupational Exposure Limits (TWA)
Molecular Formula	C ₁₁ H ₁₄ O ₂	Ethyl Acetate	400 ppm
Molecular Weight	178.23 g/mol	Isopropyl Acetate	250 ppm
Flash Point	107.22 °C (225.00 °F) [1]	n-Propyl Acetate	200 ppm
Boiling Point	238-253 °C at 760 mmHg	n-Butyl Acetate	150 ppm
Specific Gravity	1.001 at 25 °C[1]	Isobutyl Acetate	150 ppm
Solubility in Water	Insoluble[2]	Methyl Acetate	200 ppm

Note: No specific occupational exposure limits have been established for **Isopropyl phenylacetate**. The provided limits for other acetate esters should be used as a conservative guideline for ensuring a safe working environment.

Operational Plan for Handling Isopropyl Phenylacetate

This procedural guidance outlines the step-by-step process for the safe handling of **Isopropyl phenylacetate** in a laboratory setting.

Preparation and Engineering Controls

- Ventilation: Always handle **Isopropyl phenylacetate** in a well-ventilated area, preferably within a chemical fume hood to minimize the accumulation of vapors.[3][4]
- Ignition Sources: As a combustible liquid, ensure that there are no open flames, hot surfaces, or other potential ignition sources in the vicinity.[3][4][5] Use spark-proof tools and explosion-proof equipment where necessary.[6]
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE is readily available and in good condition.

Required Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[7]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
- Skin Protection: A lab coat or chemical-resistant apron is required to protect against skin contact.[4]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[1]

Handling Procedure

- Container Inspection: Before use, inspect the container for any signs of damage or leaks.

- Dispensing: When transferring **Isopropyl phenylacetate**, do so carefully to avoid splashing. For transfers from large containers (greater than five gallons), ensure proper bonding and grounding to prevent static discharge.[3][5]
- Heating: If heating is required, use a water bath, heating mantle, or other controlled heating source. Never use an open flame.[3][4][5]
- Storage: Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[7][8]

Spill and Emergency Procedures

- Small Spills:
 - Remove all ignition sources from the area.[2]
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[7]
 - Collect the absorbent material and spilled chemical into a sealable, vapor-tight plastic bag for disposal.[2]
 - Clean the spill area with 60-70% ethanol followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Provide ventilation to the area if it is safe to do so.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[5\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **Isopropyl phenylacetate** and associated waste is crucial to ensure environmental protection and regulatory compliance.

Waste Collection

- Collect all waste containing **Isopropyl phenylacetate**, including contaminated PPE and spill cleanup materials, in a designated and properly labeled hazardous waste container.[\[9\]](#)[\[10\]](#)
- The container must be compatible with the chemical and have a secure, leak-proof closure.[\[7\]](#)[\[9\]](#)
- Do not mix **Isopropyl phenylacetate** waste with incompatible chemicals.

Waste Storage

- Store the hazardous waste container in a designated satellite accumulation area that is close to the point of generation and under the supervision of laboratory personnel.[\[6\]](#)[\[10\]](#)
- The storage area must be well-ventilated and clearly marked with a hazardous waste sign.[\[6\]](#)[\[9\]](#)
- Ensure secondary containment is used to prevent spills.[\[7\]](#)

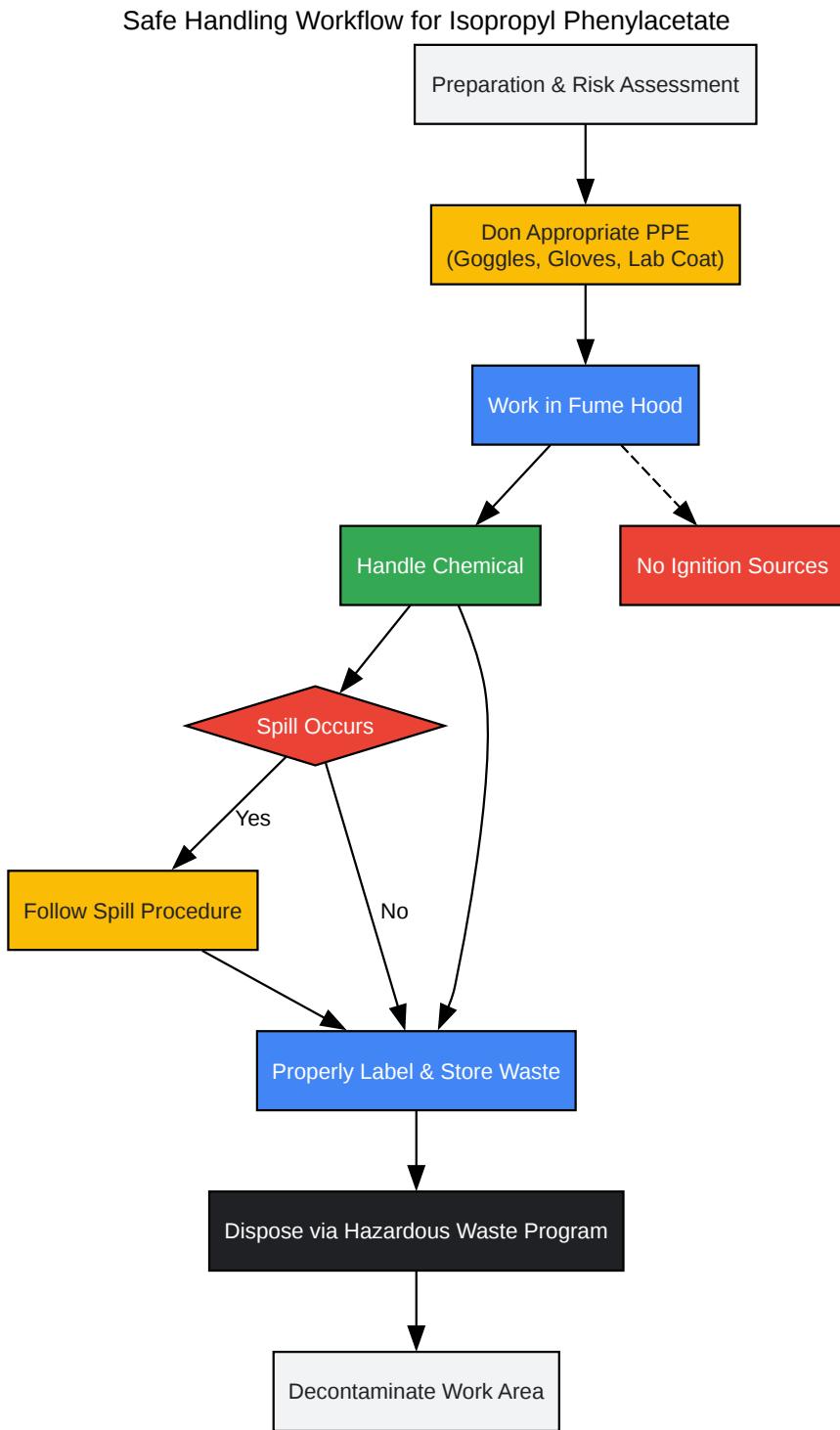
Waste Disposal

- All chemical waste must be disposed of through your institution's designated hazardous waste management program.

- Disposal in the regular trash or down the sewer system is strictly prohibited.[7][9]
- Follow all local, state, and federal regulations for hazardous waste disposal, which may include specific documentation and labeling requirements.[6][7][11]

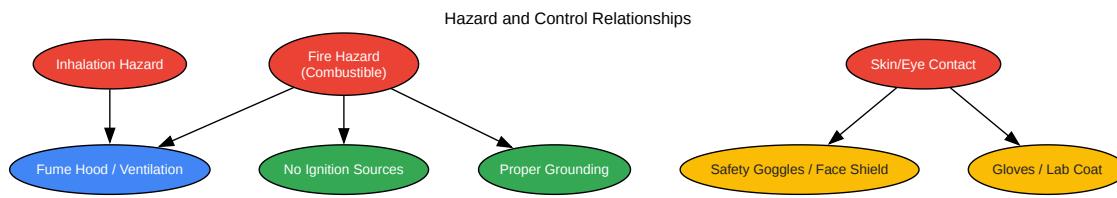
Experimental Workflow and Safety Relationships

The following diagrams illustrate the logical flow of safe handling procedures and the relationship between hazards and protective measures.



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Caption: A workflow for the safe handling of **Isopropyl phenylacetate**.



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Caption: Relationships between hazards and control measures.

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